

# Essential Safety and Logistical Information for Handling ZQ-16

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## Compound of Interest

Compound Name: ZQ-16

Cat. No.: B1664550


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This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **ZQ-16**, a potent and selective GPR84 agonist. Adherence to these procedures is critical to ensure a safe laboratory environment and maintain the integrity of your research.

## Quantitative Safety Data

The following table summarizes the key safety information for **ZQ-16**, also known as 2-(Hexylthio)pyrimidine-4,6-diol.

Parameter	Value	Reference
GHS Pictogram		[1]
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> S	[1]
Molecular Weight	228.31 g/mol	[1]
Melting Point	189 - 193 °C	[2]
Solubility	Soluble in DMSO and ethanol.	
Storage Temperature	-20°C	

## Personal Protective Equipment (PPE)

When handling **ZQ-16**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles are essential to prevent eye contact.
- **Lab Coat:** A standard laboratory coat must be worn to protect from skin contact.
- **Respiratory Protection:** If working with the powdered form or generating aerosols, use a NIOSH-approved respirator.

## Operational Plan: Handling and Storage

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **ZQ-16** in a tightly sealed container in a well-ventilated area at -20°C.

### Preparation of Solutions:

- All handling of **ZQ-16** powder should be conducted in a chemical fume hood to avoid inhalation of dust.
- Use appropriate solvents such as DMSO or ethanol for dissolution.
- Ensure all labware is clean and dry before use.

### Spill Management:

- In case of a spill, evacuate the area and prevent inhalation of dust.
- Wear appropriate PPE, including respiratory protection.
- Cover the spill with an absorbent material, and collect it in a sealed container for disposal.

## Disposal Plan

All waste containing **ZQ-16**, including empty containers, contaminated labware, and spilled material, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **ZQ-16** down the drain.

## Experimental Protocol: In Vitro Cell-Based Assay

This protocol provides a general methodology for studying the effect of **ZQ-16** on cells expressing the GPR84 receptor.

### 1. Cell Culture and Seeding:

- Culture HEK293 cells stably expressing human GPR84 in DMEM supplemented with 10% FBS, penicillin (100 U/mL), and streptomycin (100 µg/mL).
- Seed the cells in a 96-well plate at a density of 50,000 cells per well and incubate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator.

## 2. Compound Preparation:

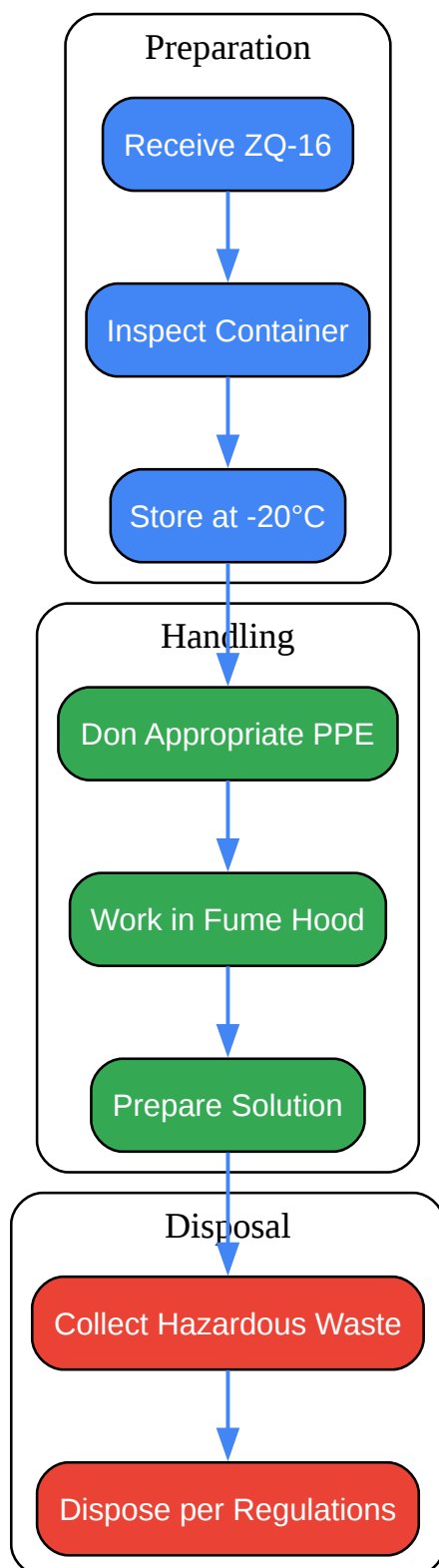
- Prepare a 10 mM stock solution of **ZQ-16** in DMSO.
- Perform serial dilutions of the **ZQ-16** stock solution in assay buffer to achieve the desired final concentrations.

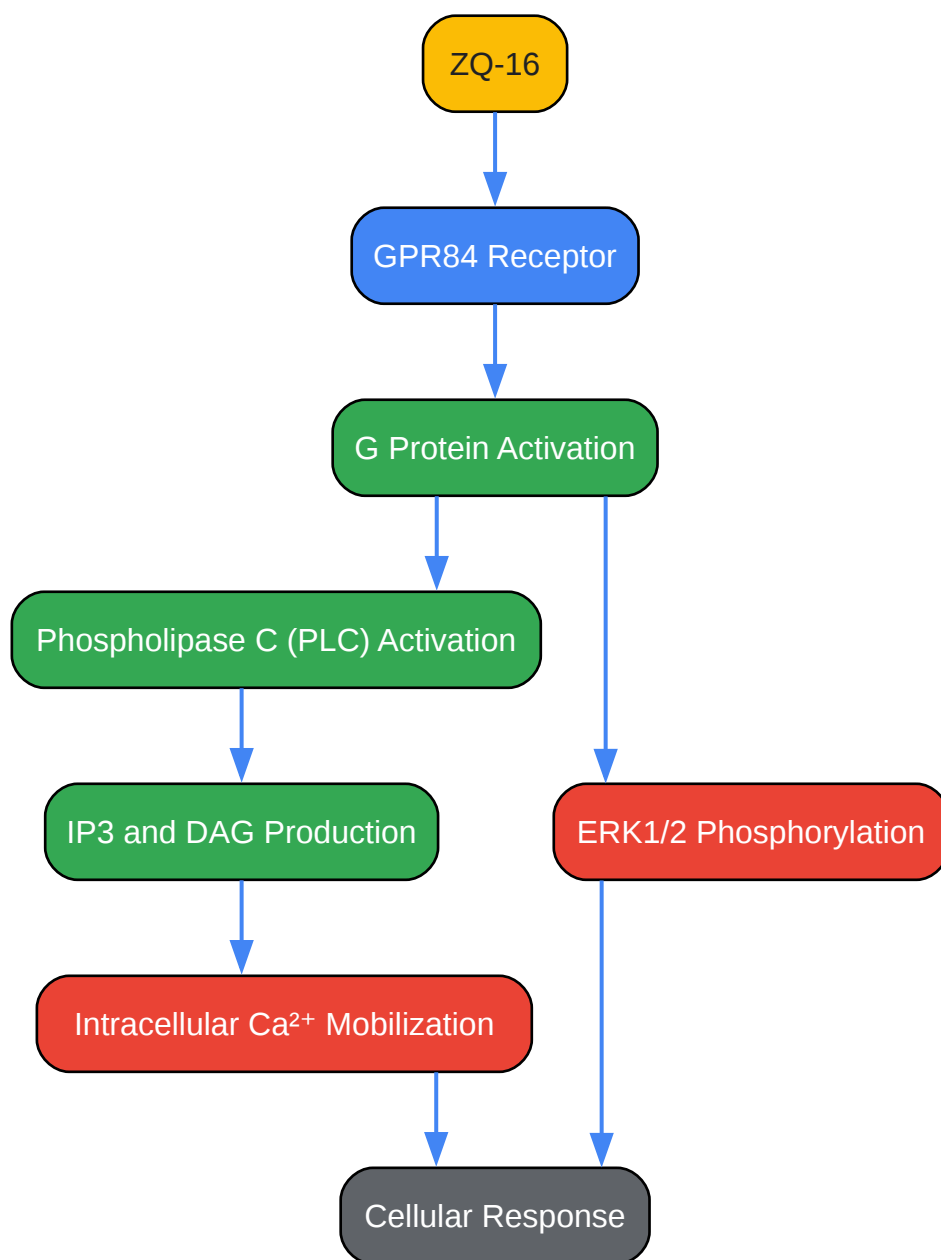
## 3. Calcium Mobilization Assay:

- Wash the cells once with HBSS.
- Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for 1 hour at 37°C.
- Wash the cells to remove excess dye.
- Add the diluted **ZQ-16** solutions to the wells.
- Measure the fluorescence intensity at appropriate excitation and emission wavelengths using a fluorescence plate reader.

# Visualizations

The following diagrams illustrate key workflows and pathways related to the safe handling and mechanism of action of **ZQ-16**.





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## References

- 1. 2-(Hexylthio)pyrimidine-4,6-diol | C10H16N2O2S | CID 1912564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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